

Application Notes and Protocols for GNE-064

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Compound of Interest

Compound Name: *Gne-064*

Cat. No.: *B15571641*

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Preparing GNE-064 Stock Solutions for In Vitro and In Vivo Assays

Audience: Researchers, scientists, and drug development professionals.

Introduction

GNE-064 is a potent and selective inhibitor of the bromodomains of SMARCA4 (BRG1), SMARCA2 (BRM), and the fifth bromodomain of PBRM1 (BAF180), components of the SWI/SNF chromatin remodeling complex.^{[1][2][3]} It is a valuable chemical probe for investigating the biological functions of these epigenetic readers in health and disease.^{[1][2]} This document provides detailed protocols for the preparation of **GNE-064** stock solutions for use in various biochemical and cellular assays.

GNE-064 Chemical and Physical Properties

A summary of the key chemical and physical properties of **GNE-064** is provided in the table below.

Property	Value	Reference
Molecular Formula	C17H21N5O2	[4]
Molecular Weight	327.38 g/mol	[4]
CAS Number	1997321-20-6	[4][5][6]
Purity	>98% (HPLC)	[4]

GNE-064 Biological Activity

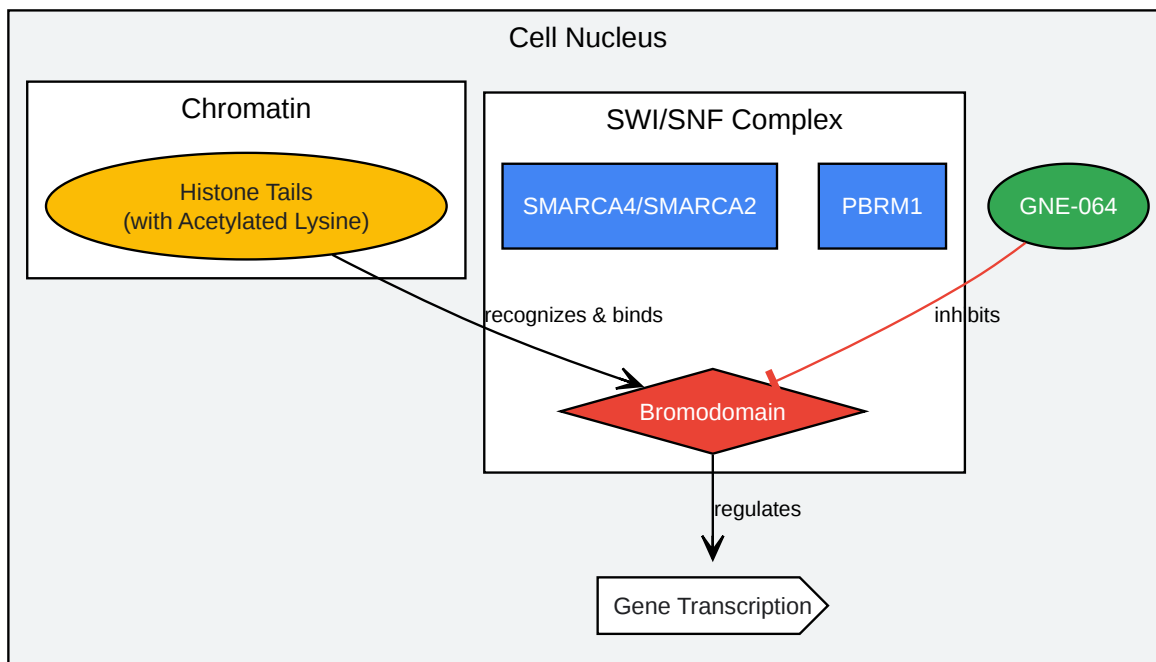
GNE-064 exhibits high potency in inhibiting its target bromodomains, leading to modulation of their activity in cellular and in vivo models.

Parameter	Target	Value	Reference
IC50	SMARCA4	0.035 μ M	[5][6][7][8]
EC50	SMARCA2	0.10 μ M	[5][6][7][8]
Kd	SMARCA4	0.01 μ M	[6][7][8]
Kd	SMARCA2	0.016 μ M	[6][7][8]
Kd	PBRM1 (bromodomain 5)	0.018 μ M	[6][7][8]
Kd	PBRM1 (bromodomain 2)	0.049 μ M	[6][7][8]

Signaling Pathway Modulated by GNE-064

GNE-064 targets the bromodomains of key proteins within the SWI/SNF chromatin remodeling complex. This complex utilizes the energy from ATP hydrolysis to remodel chromatin structure, thereby regulating gene expression. Bromodomains are "reader" modules that recognize and bind to acetylated lysine residues on histone tails, tethering the complex to specific chromatin regions. By inhibiting these bromodomains, **GNE-064** prevents the recruitment of the SWI/SNF complex to target genes, leading to alterations in gene transcription.

GNE-064 Mechanism of Action



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Caption: **GNE-064** inhibits the binding of SWI/SNF bromodomains to acetylated histones.

Experimental Protocols

Preparation of GNE-064 Stock Solution

Materials:

- **GNE-064** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Determine the desired stock concentration. A common stock concentration for in vitro assays is 10 mM.
- Calculate the required amount of **GNE-064** and DMSO.
 - For a 10 mM stock solution, dissolve 3.2738 mg of **GNE-064** in 1 mL of DMSO.
 - Adjust the amounts as needed for your desired volume and concentration.
- Dissolve **GNE-064** in DMSO.
 - Aseptically weigh the required amount of **GNE-064** powder and transfer it to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube.
 - Vortex the solution thoroughly until the **GNE-064** is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid in dissolution if precipitation occurs.^[7]
- Aliquot and store the stock solution.
 - Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[7]

In Vitro Cell-Based Assay Protocol: Inhibition of SMARCA2 in U2OS Cells

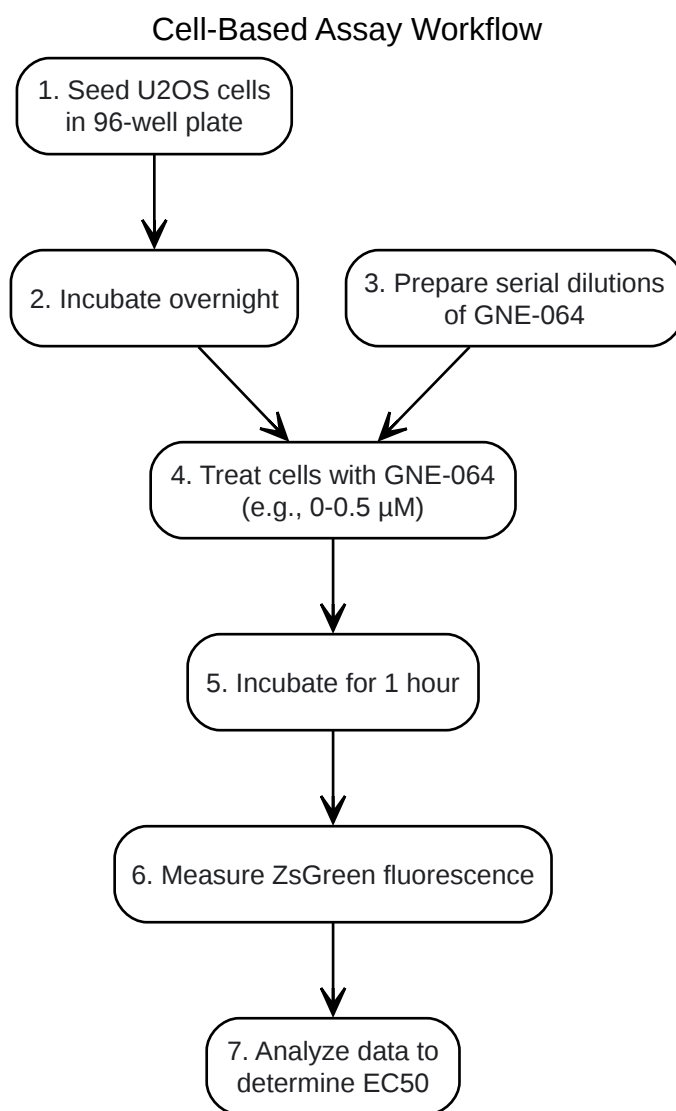
This protocol is based on the methodology described for assessing **GNE-064**'s activity in ZsGreen-SMARCA2 BD-expressing U2OS cells.^{[4][7]}

Materials:

- ZsGreen-SMARCA2 BD-expressing U2OS cells

- Cell culture medium (e.g., DMEM with 10% FBS)
- **GNE-064** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- Plate reader capable of measuring fluorescence

Workflow:



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Caption: Workflow for determining the EC₅₀ of **GNE-064** in a cell-based assay.

Protocol:

- Cell Seeding: Seed the ZsGreen-SMARCA2 BD-expressing U2OS cells into a 96-well plate at a density that will result in 70-80% confluency at the time of the assay.
- Incubation: Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂.
- Compound Preparation: Prepare a serial dilution of the **GNE-064** stock solution in cell culture medium to achieve the desired final concentrations (e.g., a range from 0 to 0.5 µM).[\[4\]](#)[\[7\]](#) Remember to include a vehicle control (DMSO) at the same final concentration as in the **GNE-064** treated wells.
- Cell Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **GNE-064**.
- Incubation: Incubate the plate for 1 hour at 37°C.[\[4\]](#)[\[7\]](#)
- Fluorescence Measurement: Measure the ZsGreen fluorescence using a plate reader with appropriate excitation and emission wavelengths.
- Data Analysis: Plot the fluorescence intensity against the log of the **GNE-064** concentration and fit the data to a dose-response curve to determine the EC₅₀ value. The reported EC₅₀ for **GNE-064** in this assay is 0.1 µM.[\[4\]](#)[\[7\]](#)

Solubility in Different Solvents

While DMSO is the most common solvent for preparing high-concentration stock solutions, other solvent systems have been reported for **GNE-064**, particularly for in vivo applications.[\[7\]](#)

Solvent System	Solubility	Reference
DMSO	≥ 125 mg/mL (381.82 mM)	[4]
5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	≥ 4 mg/mL (12.22 mM)	[7]
5% DMSO, 95% (20% SBE-β-CD in Saline)	≥ 4 mg/mL (12.22 mM)	[7]

Note: For in vivo studies, it is crucial to use a well-tolerated vehicle. The provided formulations are examples, and the optimal vehicle may depend on the specific animal model and route of administration.

Storage and Stability

- Powder: Store **GNE-064** powder at -20°C for up to 3 years.
- Stock Solutions: Store DMSO stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.^[7] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

Safety Precautions

GNE-064 is for research use only and not for human or therapeutic use.^{[4][9]} Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area. Consult the Material Safety Data Sheet (MSDS) for detailed safety information.

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